

stability issues of 10-1074 in long-term storage

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Compound of Interest

Compound Name: ST1074

Cat. No.: B12377407

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Technical Support Center: 10-1074

This technical support center provides guidance for researchers, scientists, and drug development professionals on the stability of the broadly neutralizing anti-HIV antibody, 10-1074, during long-term storage.

Troubleshooting Guide

This guide addresses specific stability issues that may be encountered during the handling and storage of 10-1074.

Issue	Potential Cause	Recommended Action
Increased Aggregation Detected by SEC-HPLC	Inherent instability of the parental 10-1074 molecule.[1][2]	• If using the parental 10-1074, consider switching to a stabilized variant with framework mutations, which has shown significantly reduced aggregation.[1][2] • For short-term storage of the parental molecule, ensure optimal buffer conditions and avoid low pH environments.[1][3] • Review storage temperature; ensure it is consistently maintained at the recommended temperature.
Loss of Neutralization Activity	Chemical modifications such as deamidation or isomerization at specific residues.[1]	• Use analytical methods like CEX-HPLC or mass spectrometry to identify potential chemical modifications. • If modifications are detected, consider using a variant of 10-1074 where susceptible residues have been mutated.[1][3]
Precipitation or Formation of Subvisible Particles	Poor colloidal stability, especially at high concentrations and elevated temperatures.	• For the parental 10-1074, storage at high concentrations may increase the propensity for particle formation. A stabilized variant has demonstrated a 9-fold decrease in subvisible particles when incubated at 100 mg/mL for 6 weeks at 40°C.[1][2] • If high concentrations are necessary, co-formulation with other antibodies and specific

excipients may improve stability.[\[4\]](#)

Instability at Low pH (e.g., during viral clearance steps)

The parental 10-1074 is known to have low pH instability, leading to aggregation.[\[1\]](#)[\[2\]](#)

• A stabilized variant of 10-1074 showed no increase in aggregation at low pH, whereas the parental monomer aggregated by 40%.
[\[1\]](#)[\[2\]](#) It is highly recommended to use a stabilized variant for processes requiring low pH steps. • If using the parental molecule, minimize the duration of exposure to low pH and consider optimizing the buffer composition.

Frequently Asked Questions (FAQs)

Q1: What are the primary stability concerns with the parental 10-1074 antibody?

A1: The parental 10-1074, a highly somatically hypermutated IgG1, has several potential stability issues. These include a tendency to aggregate, low pH instability, and the presence of potential deamidation and isomerization sites within its framework.[\[1\]](#)[\[3\]](#) These issues can impact its manufacturability, long-term storage, and performance in downstream applications.
[\[1\]](#)

Q2: How has the stability of 10-1074 been improved?

A2: The stability of 10-1074 has been significantly enhanced through targeted mutations in the framework region of the Fv domain.[\[1\]](#)[\[2\]](#) A specific variant, incorporating one light chain and three heavy chain residue substitutions, has demonstrated increased conformational stability, reduced aggregation, and improved stability at low pH, all while maintaining its full neutralization activity.[\[1\]](#)[\[2\]](#)

Q3: What are the recommended storage conditions for 10-1074?

A3: While specific formulation details can be proprietary, studies on co-formulated 10-1074-LS (a long-acting variant) with 3BNC117-LS have shown stability for up to 4 weeks at real-time, accelerated (25°C), and stressed (40°C) conditions.[4] For long-term storage, it is crucial to adhere to the conditions specified on the product's certificate of analysis. Generally, monoclonal antibodies are stored at refrigerated (2-8°C) or frozen temperatures.

Q4: Can 10-1074 be co-formulated with other antibodies?

A4: Yes, a long-acting version of 10-1074 (10-1074-LS) has been successfully co-formulated with another anti-HIV bnAb, 3BNC117-LS, at a total concentration of 150 mg/mL.[4] The co-formulated product was found to be stable, with chromatographic methods developed to distinguish each antibody.[4]

Quantitative Stability Data

The following tables summarize the stability improvements observed in a variant of 10-1074 compared to the parental molecule.

Table 1: Aggregation at Low pH

Molecule	Condition	Monomer Aggregation (%)
Parental 10-1074	Low pH Incubation	40%
Stabilized Variant	Low pH Incubation	No increase
Data sourced from studies on framework mutations.[1][2]		

Table 2: Subvisible Particle Formation at High Concentration and Temperature

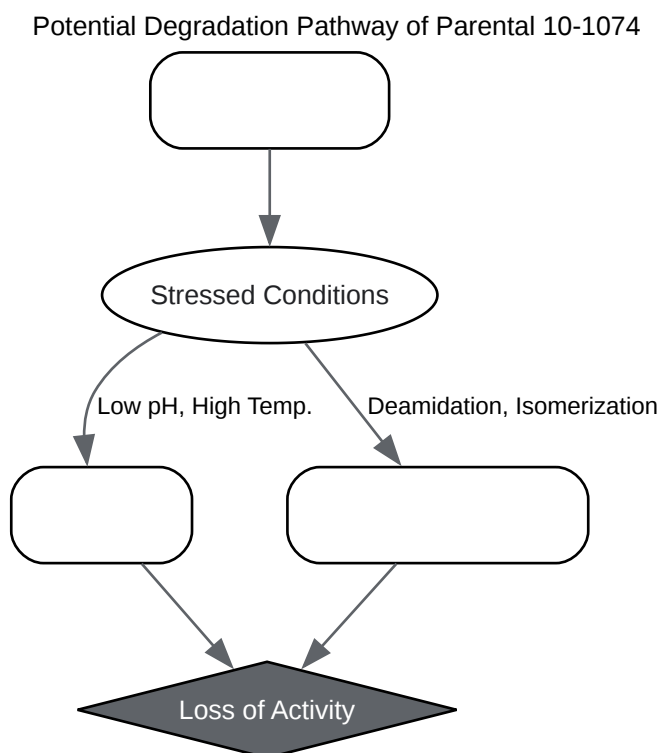
Molecule	Condition	Reduction in Subvisible Particles ($\geq 2 \mu\text{m}$)
Stabilized Variant vs. Parental	100 mg/mL, 6 weeks at 40°C	9-fold decrease
Data sourced from studies on framework mutations.[1][2]		

Experimental Protocols

Size Exclusion Chromatography (SEC-HPLC) for Aggregation Analysis

- Purpose: To separate and quantify monomers, dimers, and higher-order aggregates of 10-1074.
- Column: A suitable size-exclusion column (e.g., TSKgel G3000SWxl).
- Mobile Phase: A buffered saline solution, such as phosphate-buffered saline (PBS) at a pH of approximately 7.4.
- Flow Rate: Typically around 0.5 - 1.0 mL/min.
- Detection: UV absorbance at 280 nm.
- Sample Preparation: Dilute the 10-1074 sample to an appropriate concentration (e.g., 1 mg/mL) in the mobile phase.
- Analysis: The percentage of monomer, dimer, and larger aggregates is determined by integrating the peak areas in the resulting chromatogram.

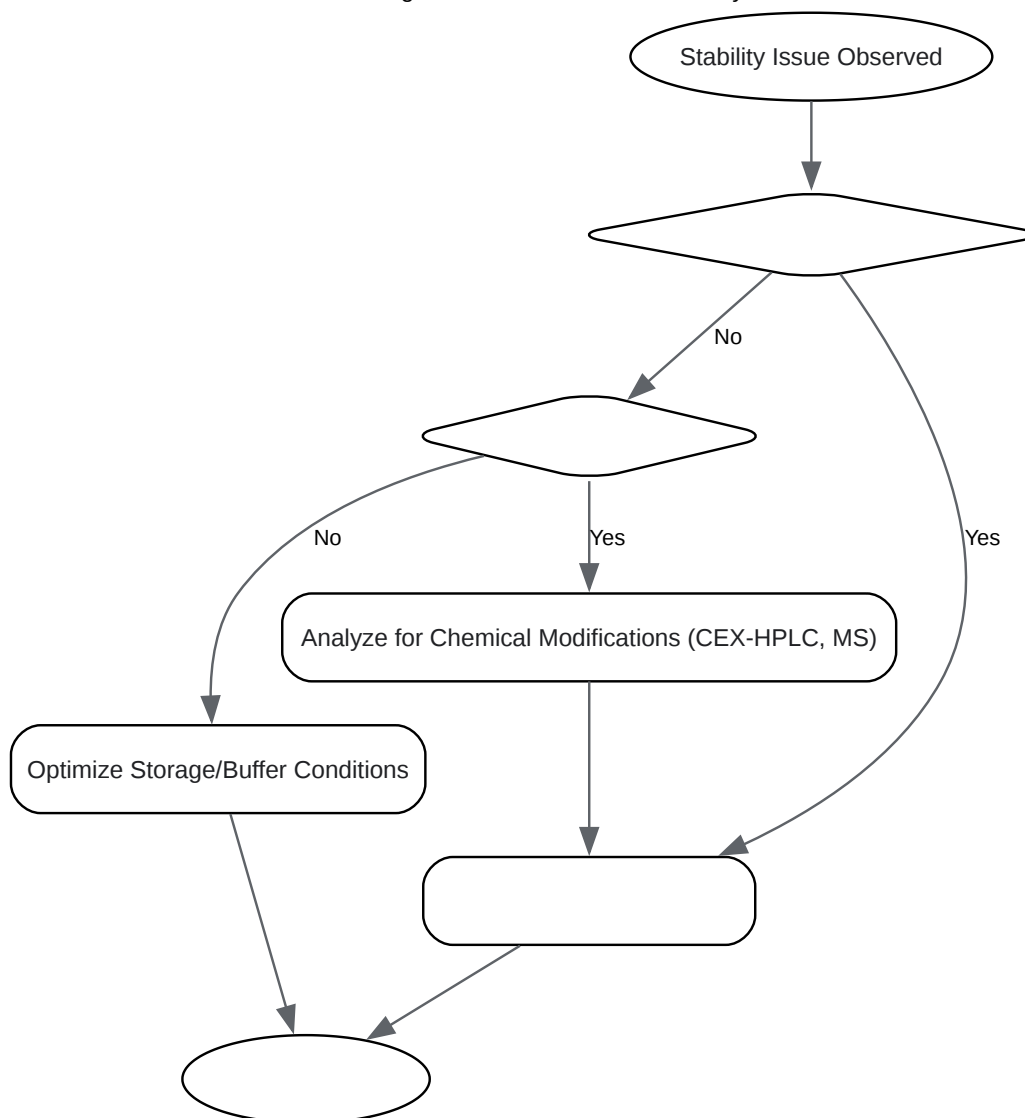
Visualizations



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Caption: Potential degradation pathways for parental 10-1074 under stress conditions.

Troubleshooting Workflow for 10-1074 Stability Issues



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Caption: A logical workflow for troubleshooting stability issues with 10-1074.

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